

Personal protective equipment for handling 1-Deoxy-1-morpholino-D-fructose

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Compound of Interest

Compound Name: 1-Deoxy-1-morpholino-D-fructose

Cat. No.: B1194209

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Essential Safety and Handling Guide for 1-Deoxy-1-morpholino-D-fructose

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **1-Deoxy-1-morpholino-D-fructose**. The following procedures and data are designed to ensure safe operational handling and disposal of this compound.

Compound Information:

- Name: **1-Deoxy-1-morpholino-D-fructose**
- CAS Number: 6291-16-3[1]
- Appearance: White to off-white powder[1]
- Molecular Weight: 249.26 g/mol [1]
- Storage: Store at -20°C[1]

Personal Protective Equipment (PPE)

While specific hazard data for **1-Deoxy-1-morpholino-D-fructose** is limited, a conservative approach based on its nature as a combustible solid and the general handling of morpholino-

containing compounds is recommended. The following table summarizes the required personal protective equipment.

Protection Type	Equipment/Measure	Specification and Rationale
Eye and Face Protection	Safety Goggles or Face Shield	Wear tightly fitting safety goggles. A face shield is recommended when there is a risk of splashing or generating dust.
Skin Protection	Chemical-Resistant Gloves	Use nitrile or neoprene gloves. Inspect gloves for any signs of degradation or puncture before use.
Lab Coat	A standard lab coat is required to protect against skin contact.	
Respiratory Protection	Dust Mask (Type N95) or Fume Hood	Use a NIOSH-approved N95 dust mask to prevent inhalation of the powder. ^[1] For procedures that may generate significant dust or aerosols, handle within a certified chemical fume hood.

Operational and Disposal Plans

Handling Procedures:

- Engineering Controls:
 - Work in a well-ventilated area. For procedures with the potential to generate dust, use a chemical fume hood.
 - Ensure that eyewash stations and safety showers are readily accessible in the immediate vicinity of the handling area.

- Handling as a Solid:
 - Avoid creating dust. Use appropriate tools for weighing and transferring the solid.
 - Keep the container tightly closed when not in use.
- Solution Preparation:
 - When dissolving the compound, add the solid to the solvent slowly to avoid splashing.
 - The compound is soluble in methanol.[\[1\]](#)

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.
- Skin Contact: In case of contact, immediately wash skin with soap and plenty of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Wash out mouth with water. Do NOT induce vomiting unless directed to do so by medical personnel. Get medical attention.

Spill Response:

- Evacuate: Evacuate the immediate area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust generation. Place it in a designated, labeled container for disposal.
- Clean: Clean the spill area with a damp cloth or paper towel. Avoid dry sweeping which can create dust.

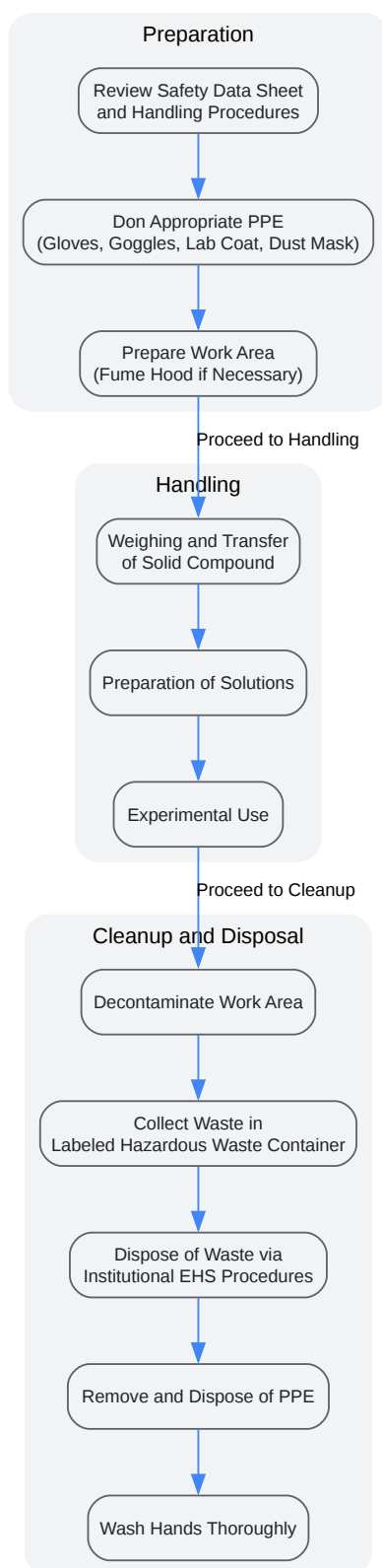
- **Dispose:** Dispose of all contaminated materials as hazardous waste.

Disposal Plan:

- **Waste Collection:** Collect all waste materials, including unused compounds, contaminated consumables, and cleaning materials, in a clearly labeled, sealed container for hazardous waste.
- **Regulatory Compliance:** Dispose of all waste in strict accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on chemical waste disposal.

Experimental Workflow

The following diagram illustrates a general workflow for handling **1-Deoxy-1-morpholino-D-fructose** in a laboratory setting.



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Workflow for Handling **1-Deoxy-1-morpholino-D-fructose**

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References

- 1. 1-脱氧-1-吗啉- D -果糖 $\geq 98\%$ (TLC) | Sigma-Aldrich [sigmaaldrich.com]
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